

Technical Support Center: 3-Methyl-4-nitropyridine

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Compound of Interest

Compound Name: 3-Methyl-4-nitropyridine

Cat. No.: B157339

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This guide provides essential safety, handling, and storage information for **3-Methyl-4-nitropyridine** (CAS: 1678-53-1). It is intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The following table summarizes key quantitative data for **3-Methyl-4-nitropyridine**.

Property	Value	Source
Molecular Formula	C ₆ H ₆ N ₂ O ₂	PubChem[1]
Molecular Weight	138.12 g/mol	PubChem[1]
CAS Number	1678-53-1	PubChem[1]
Appearance	Powder, crystals, or chunks	Sigma-Aldrich[2][3]
Melting Point	136-138 °C (for N-oxide derivative)	Sigma-Aldrich[2][3]

Note: Some properties, like melting point, are more readily available for the related compound **3-Methyl-4-nitropyridine** N-oxide and are provided here for reference.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Methyl-4-nitropyridine**?

A1: **3-Methyl-4-nitropyridine** is classified as hazardous. According to the Globally Harmonized System (GHS), its primary hazards include:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Always consult the latest Safety Data Sheet (SDS) for a complete list of hazards.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **3-Methyl-4-nitropyridine**, appropriate PPE must be worn to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or face shield.
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile rubber).
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or higher is recommended.[\[2\]](#)
- Body Protection: A lab coat or other suitable protective clothing.

Q3: What are the proper storage conditions for **3-Methyl-4-nitropyridine**?

A3: To ensure stability and safety, store the compound under the following conditions:

- Keep the container tightly closed.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Store in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Avoid storing with incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear the appropriate PPE as described in Q2.
- Avoid dust formation.
- Carefully sweep up the spilled solid material. Use spark-proof tools and explosion-proof equipment if necessary.[\[4\]](#)[\[5\]](#)
- Collect the material into a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)
- Clean the spill area thoroughly.
- Do not let the chemical enter drains.[\[4\]](#)[\[5\]](#)

Q5: How should **3-Methyl-4-nitropyridine** be disposed of?

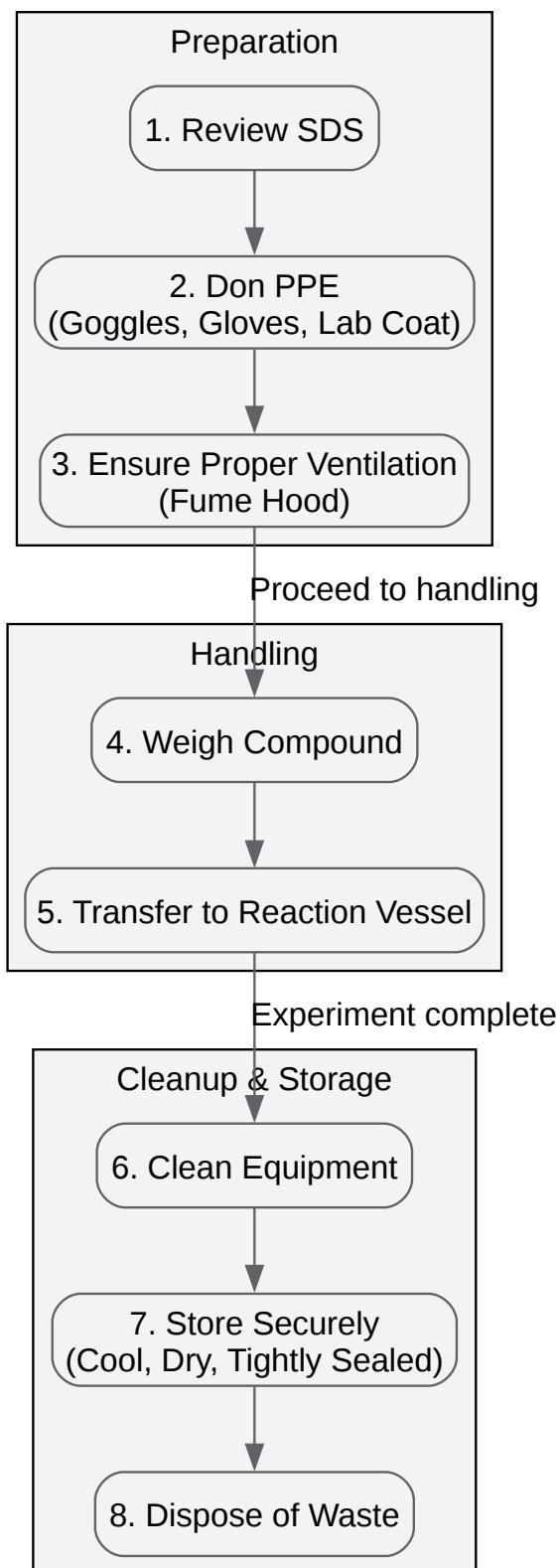
A5: Dispose of the compound and its container in accordance with local, state, and federal regulations. It should be handled as hazardous waste and disposed of at an approved waste disposal plant.[\[6\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Material has changed color (e.g., darkened)	- Exposure to light- Exposure to air/moisture- Contamination- Thermal decomposition	- Check storage conditions against recommendations (cool, dry, dark, tightly sealed).- If contamination is suspected, do not use. Quarantine the material and consult with your safety officer.- Dispose of the material if decomposition is suspected.
Skin or eye contact occurs	Accidental splash or improper handling	For Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [6] For Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention. [6]
Inhalation of dust	Improper handling, inadequate ventilation	Immediately move the affected person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention. [6]

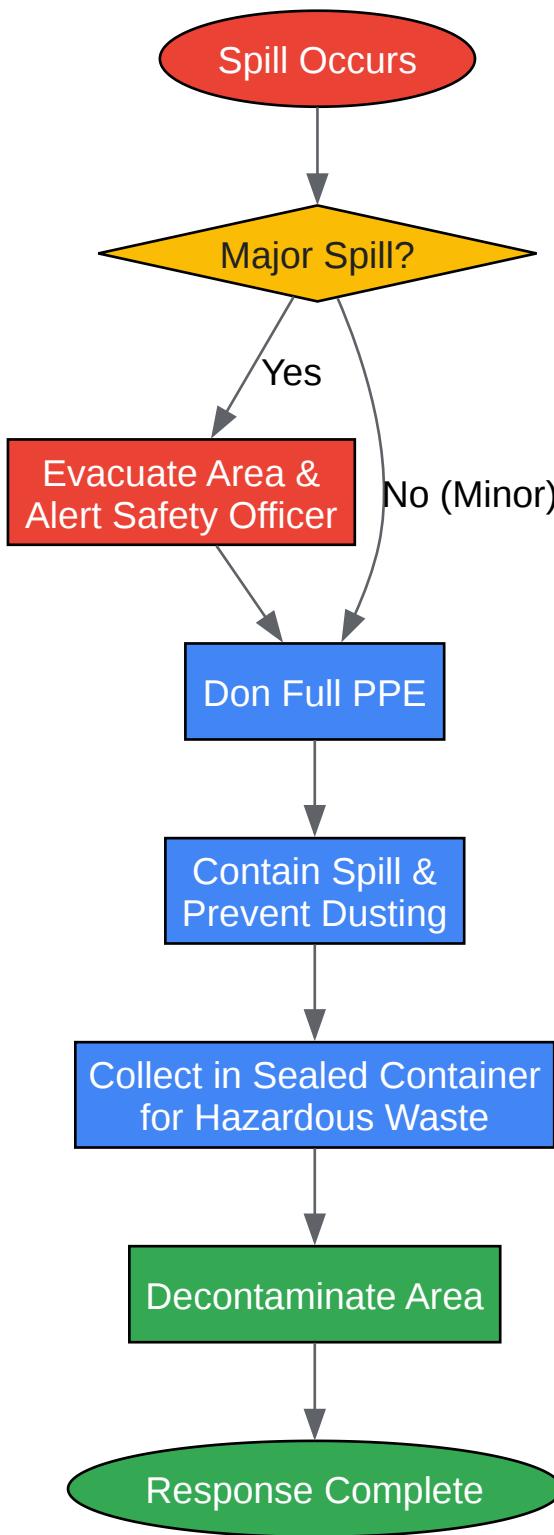
Visual Workflows and Logic

The following diagrams illustrate key workflows and decision-making processes for handling **3-Methyl-4-nitropyridine**.



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Caption: Standard workflow for handling **3-Methyl-4-nitropyridine**.



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Caption: Decision-making logic for a spill response.

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